

# Application of Thulium Sulfate in Near-Infrared Emitting Diodes

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## Compound of Interest

Compound Name: Thulium sulfate

Cat. No.: B1580485

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Application Note ID: AN-TS-NIR-2025

## Abstract

This document provides detailed application notes and protocols for the use of **Thulium sulfate** as a precursor in the synthesis of near-infrared (NIR) emitting phosphors and their subsequent integration into phosphor-converted light-emitting diodes (pc-LEDs). While direct application of **Thulium sulfate** as an emissive layer is not common, it serves as a viable and cost-effective source of Thulium ions ( $\text{Tm}^{3+}$ ) for doping various host materials. This note will focus on the synthesis of Thulium-doped Yttrium Aluminum Gallium Garnet (Tm:YAGG) phosphors via a sol-gel method and the fabrication of NIR pc-LEDs. These devices are of significant interest for applications in night vision, biomedical imaging, optical communication, and material inspection.

## Introduction to Thulium-Based NIR Emission

The trivalent Thulium ion ( $\text{Tm}^{3+}$ ) is an effective activator for NIR luminescence due to its unique electronic structure. The f-f electronic transitions within the 4f shell of  $\text{Tm}^{3+}$  are responsible for its characteristic sharp emission peaks. For NIR LED applications, the most relevant transitions are:

- $^3\text{H}_4 \rightarrow ^3\text{H}_6$ : centered around 800 nm.
- $^3\text{F}_4 \rightarrow ^3\text{H}_6$ : a strong emission band around 1800 nm.[1]

These emission bands fall within the NIR-I (700-1000 nm) and NIR-II (1000-1700 nm) windows, which are critical for deep tissue penetration in biomedical applications and for compatibility with various photodetectors. The phosphor-converted LED (pc-LED) approach, which involves coating a blue or UV LED chip with a NIR-emitting phosphor, is a cost-effective and versatile method for producing broadband NIR light sources.<sup>[1][2]</sup>

## Key Performance Characteristics

The performance of a  $\text{Tm}^{3+}$ -based NIR pc-LED is determined by the properties of the phosphor and the device architecture. Key quantitative parameters are summarized below. Data presented is representative of high-performance NIR pc-LEDs, as specific comprehensive data for  $\text{Tm}:\text{YAGG}$  pc-LEDs is compiled from typical performance of similar devices.

Table 1: Phosphor Properties

Parameter	$\text{Tm}^{3+}:\text{Y}_3\text{AlGa}_4\text{O}_{12}$ ( $\text{Tm}:\text{YAGG}$ )	Unit
Excitation Wavelength	360 - 460	nm
Primary Emission Peak	~800 (Broadband 700-900)	nm
Secondary Emission Peak	~1800	nm
Full Width at Half Maximum (FWHM)	>80	nm
Quantum Yield (Internal)	> 50	%
Average Lifetime ( $\tau$ )	~0.3	ms

Table 2: NIR pc-LED Device Performance (Representative)

Parameter	Value	Unit
LED Chip	InGaN Blue	-
Chip Peak Wavelength	450 - 460	nm
Forward Voltage	2.8 - 3.2	V
Driving Current	20 - 350	mA
NIR Radiant Flux @ 100mA	> 30	mW
Photoelectric Efficiency @ 100mA	> 12	%
Correlated Color Temperature (CCT)	~2300	K

## Experimental Protocols

### Protocol 1: Synthesis of Tm<sup>3+</sup>:YAGG Phosphor via Sol-Gel Method

This protocol describes the synthesis of Y<sub>3</sub>AlGa<sub>4</sub>O<sub>12</sub> doped with Thulium (1 mol%), using **Thulium sulfate** as the precursor.

Materials:

- Yttrium(III) nitrate hexahydrate (Y(NO<sub>3</sub>)<sub>3</sub>·6H<sub>2</sub>O)
- Aluminum(III) nitrate nonahydrate (Al(NO<sub>3</sub>)<sub>3</sub>·9H<sub>2</sub>O)
- Gallium(III) nitrate hydrate (Ga(NO<sub>3</sub>)<sub>3</sub>·xH<sub>2</sub>O)
- Thulium(III) sulfate octahydrate (Tm<sub>2</sub>(SO<sub>4</sub>)<sub>3</sub>·8H<sub>2</sub>O)
- Citric acid monohydrate (C<sub>6</sub>H<sub>8</sub>O<sub>7</sub>·H<sub>2</sub>O)
- Ethylene glycol (C<sub>2</sub>H<sub>6</sub>O<sub>2</sub>)
- Deionized water

- Ethanol

#### Equipment:

- Beakers and magnetic stirrers
- Hot plate
- Drying oven
- High-temperature muffle furnace
- Agate mortar and pestle

#### Procedure:

- Precursor Solution Preparation:
  - Calculate the stoichiometric amounts of  $\text{Y}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ ,  $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ ,  $\text{Ga}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$ , and  $\text{Tm}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$  required for the target composition (e.g.,  $\text{Y}_{2.97}\text{Tm}_{0.03}\text{AlGa}_4\text{O}_{12}$ ).
  - Dissolve the calculated amounts of metal nitrates and **Thulium sulfate** in deionized water in a beaker with vigorous stirring.
- Chelation:
  - Add citric acid to the precursor solution. The molar ratio of citric acid to total metal ions should be approximately 2:1 to ensure complete chelation.
  - Stir the solution at 60 °C for 1 hour until a clear, homogeneous solution is formed.
- Polymerization and Gel Formation:
  - Add ethylene glycol to the solution. The molar ratio of citric acid to ethylene glycol is typically 1:1.
  - Heat the solution to 120-140 °C on a hot plate with continuous stirring. This initiates polyesterification, leading to the formation of a transparent, viscous gel.

- Drying and Grinding:
  - Transfer the gel to a drying oven and dry at 160 °C for 12 hours to obtain a porous, dark brown solid.
  - Grind the dried xerogel into a fine powder using an agate mortar and pestle.
- Calcination:
  - Place the powder in an alumina crucible and transfer it to a muffle furnace.
  - Heat the powder to 1000-1200 °C for 4-6 hours in air. This step removes organic residues and facilitates the crystallization of the garnet phase.
  - Allow the furnace to cool down to room temperature naturally.
- Final Product:
  - The resulting white powder is the  $\text{Tm}^{3+}$ :YAGG phosphor. Gently grind the powder again to break any agglomerates.

## Protocol 2: Fabrication of a Phosphor-Converted NIR-LED

This protocol details the fabrication of a pc-LED using the synthesized  $\text{Tm}^{3+}$ :YAGG phosphor and a commercial blue LED chip.

Materials:

- $\text{Tm}^{3+}$ :YAGG phosphor powder (from Protocol 4.1)
- Commercial InGaN blue LED chips (peak emission ~455 nm) on a substrate
- Two-part silicone encapsulant (e.g., Polydimethylsiloxane - PDMS)
- Toluene or appropriate solvent for silicone
- Isopropyl alcohol

#### Equipment:

- Precision dispensing system or micropipette
- Vacuum chamber/desiccator
- Curing oven
- Probe station and power supply for testing
- Integrating sphere with a spectrometer for characterization

#### Procedure:

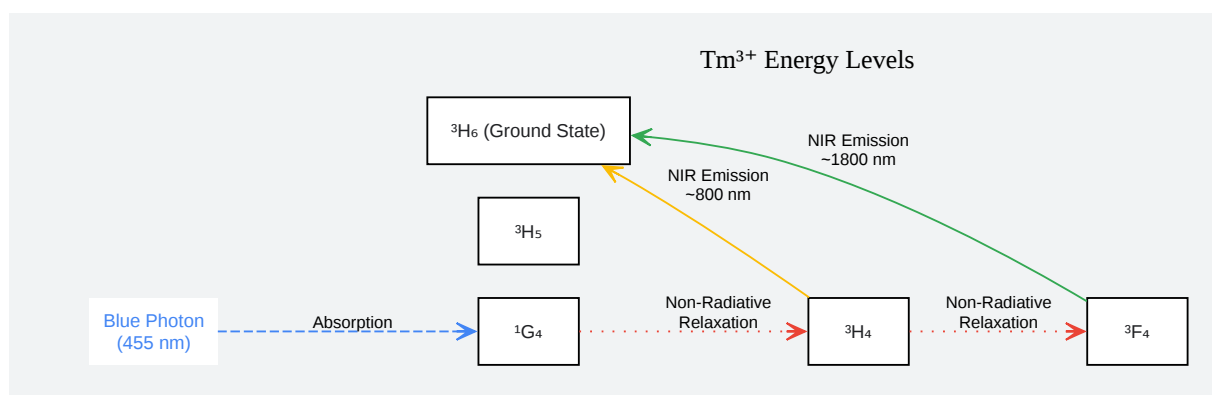
- Substrate Cleaning: Clean the surface of the LED chip and substrate with isopropyl alcohol to remove any contaminants.
- Phosphor Encapsulant Preparation:
  - In a clean container, weigh the desired amount of silicone base resin.
  - Add the  $\text{Tm}^{3+}$ :YAGG phosphor powder to the resin. A typical weight ratio is 10-20% phosphor to silicone, which can be optimized for desired NIR output and color point.
  - Thoroughly mix the phosphor and resin until a homogeneous dispersion is achieved.
  - Add the silicone curing agent according to the manufacturer's recommended ratio (e.g., 10:1 resin to curing agent).
  - Mix thoroughly. To remove trapped air bubbles, place the mixture in a vacuum chamber for 10-15 minutes until degassing is complete.
- Phosphor Deposition:
  - Using a precision dispensing system, carefully deposit a controlled amount of the phosphor-silicone mixture directly onto the blue LED chip.<sup>[2][3]</sup> The geometry and thickness of the encapsulant will affect the light conversion efficiency and emission pattern.

- Curing:
  - Transfer the encapsulated LED assembly to a curing oven.
  - Cure the silicone according to the manufacturer's specifications (e.g., 1-2 hours at 100-150 °C).
- Characterization:
  - After cooling, the NIR pc-LED is ready for testing.
  - Measure the electroluminescence spectrum, radiant flux, and photoelectric conversion efficiency using an integrating sphere and a calibrated spectrometer at various driving currents.

## Visualizations

### Energy Level Diagram of $\text{Tm}^{3+}$ Ion

The following diagram illustrates the key electronic transitions in the  $\text{Tm}^{3+}$  ion that lead to near-infrared emission when excited by a blue photon (e.g., from a 455 nm InGaN LED).

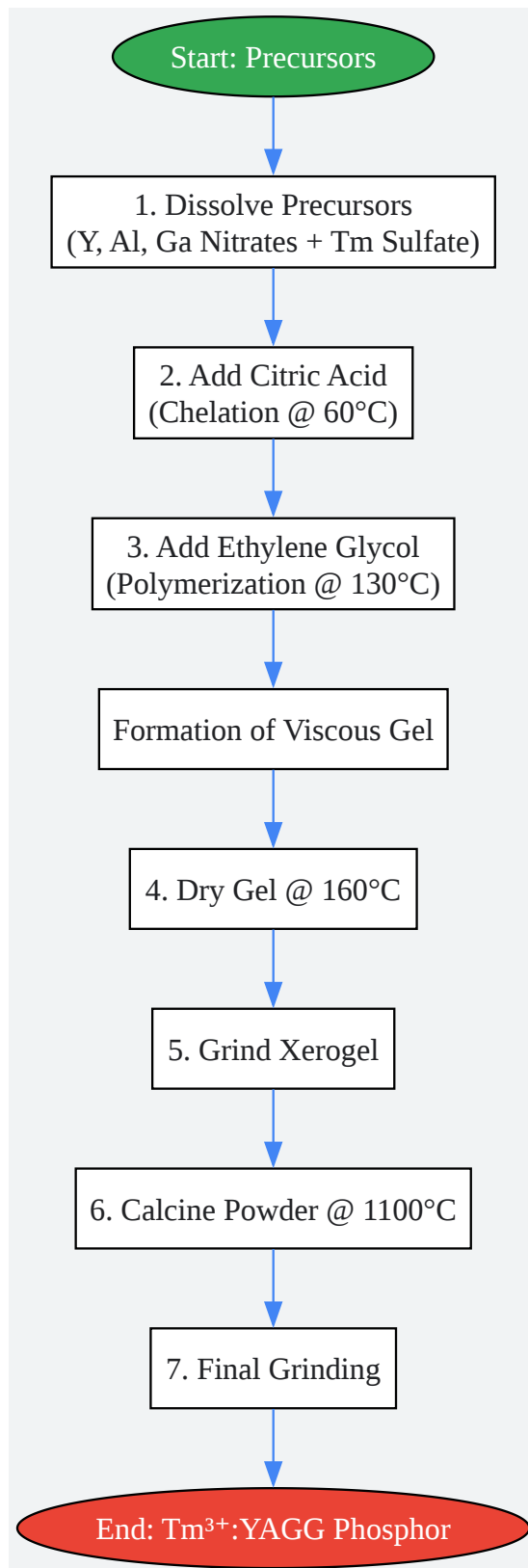


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Caption: Energy level transitions for  $\text{Tm}^{3+}$  NIR emission.

## Experimental Workflow: Phosphor Synthesis

This diagram outlines the major steps in the sol-gel synthesis of the  $\text{Tm}^{3+}$ :YAGG phosphor.





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Caption: Sol-gel synthesis workflow for  $\text{Tm}^{3+}$ :YAGG phosphor.

## Experimental Workflow: NIR pc-LED Fabrication

This diagram illustrates the process of fabricating a near-infrared phosphor-converted LED.



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Caption: Fabrication workflow for a phosphor-converted NIR LED.

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## References

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